

"N,N-di-n-Butylethylenediamine" molecular structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N,N-di-n-Butylethylenediamine*

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An In-depth Technical Guide to the Molecular Structure of **N,N-di-n-Butylethylenediamine**

This technical guide provides a comprehensive overview of the molecular structure, physicochemical properties, and synthesis of **N,N-di-n-Butylethylenediamine**. Intended for researchers, scientists, and professionals in drug development, this document aggregates key data into structured tables and details an experimental protocol for its preparation.

Molecular Structure and Identification

N,N-di-n-Butylethylenediamine is an organic chemical intermediate with the molecular formula $C_{10}H_{24}N_2$.^{[1][2][3][4][5]} It is a diamine where two n-butyl groups are attached to the same nitrogen atom of an ethylenediamine backbone. This structural arrangement distinguishes it from its isomer, N,N'-di-n-butylethylenediamine, where the butyl groups are attached to different nitrogen atoms.

Table 1: Chemical Identifiers for **N,N-di-n-Butylethylenediamine**

Identifier	Value	Source(s)
IUPAC Name	N',N'-dibutylethane-1,2-diamine	[3]
CAS Number	3529-09-7	[2][3][5]
Molecular Formula	C10H24N2	[2][3][4][5]
Molecular Weight	172.31 g/mol	[2][3][4][5]
SMILES	CCCCN(CCCC)CCN	[3]
InChI	InChI=1S/C10H24N2/c1-3-5-8-12(10-7-11)9-6-4-2/h3-11H2,1-2H3	[3]
InChIKey	PWNDYKKNXVKQJO-UHFFFAOYSA-N	[3]
Synonyms	(2-aminoethyl)dibutylamine, 2-Dibutylaminoethylamine, N1,N1-dibutyl-1,2-ethanediamine	[3]

Physicochemical Properties

The physical and chemical properties of **N,N-di-n-Butylethylenediamine** are summarized below. These characteristics are essential for its handling, application in synthesis, and purification processes.

Table 2: Physicochemical Data for **N,N-di-n-Butylethylenediamine**

Property	Value	Source(s)
Appearance	Colorless to pale-yellow liquid	[6]
Boiling Point	132 °C @ 100mmHg	[7]
Density	0.799 g/mL at 25 °C	
Flash Point	62 °C (143.6 °F) - closed cup	[7]
Solubility	Soluble in common organic solvents like ethanol, ether, and benzene. Moderately soluble in water.	[6]
Refractive Index	n ₂₀ /D 1.43 (lit.)	[8]

Experimental Protocols: Synthesis

Several methods for the synthesis of **N,N-di-n-Butylethylenediamine** have been reported, though often with modest yields.[1] A notable method involves the reaction of di-n-butylamine with 2-chloroethylamine hydrochloride.[1]

High-Pressure Synthesis Protocol

This method provides a direct route to **N,N-di-n-Butylethylenediamine**. [1]

Reactants:

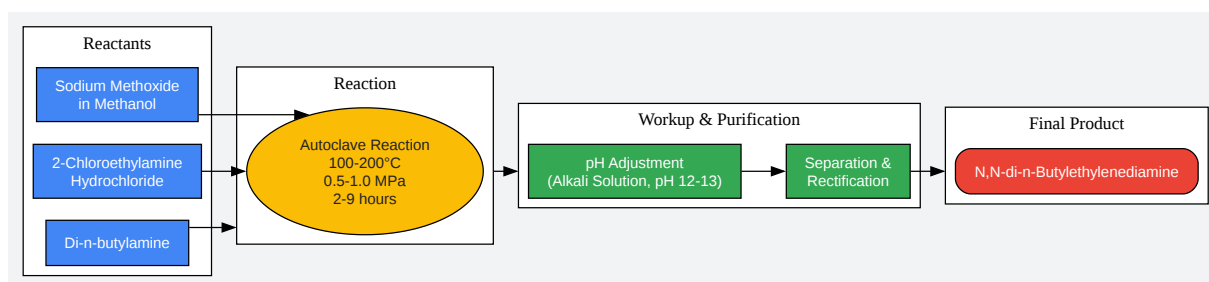
- Di-n-butylamine
- 2-chloroethylamine hydrochloride
- Sodium methoxide in methanol solution

Methodology:

- Di-n-butylamine and 2-chloroethylamine hydrochloride are charged into an autoclave. The molar ratio of di-n-butylamine to 2-chloroethylamine hydrochloride should be between 4:1 and 6:1.[1]

- A methanol solution of sodium methoxide is added. The molar ratio of sodium methoxide to 2-chloroethylamine hydrochloride is maintained between 0.5:1 and 2:1.[1]
- The reaction is conducted at a temperature of 100-200°C for 2 to 9 hours under a pressure of 0.5-1.0 MPa.[1]
- Following the reaction, the resulting solution is cooled and treated with an alkali solution to adjust the pH to a range of 12-13.[1]
- The final product, **N,N-di-n-Butylethylenediamine**, is isolated and purified through separation and rectification.[1]

This process is valued for its straightforward approach and relatively high yield compared to other methods.[1]



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Synthesis workflow for **N,N-di-n-Butylethylenediamine**.

Spectroscopic Data

Spectroscopic data is critical for the structural confirmation of **N,N-di-n-Butylethylenediamine**. Mass spectrometry and other spectroscopic data are available through public databases.

- Mass Spectrum (Electron Ionization): Data for **N,N-di-n-Butylethylenediamine** (and its isomers) can be accessed through the NIST Chemistry WebBook, which provides valuable information for compound identification.[9][10]
- Other Spectra: The SpectraBase online database also contains spectral information for N,N-DIBUTYLETHYLENEDIAMINE.[3]

Researchers requiring detailed spectroscopic analysis for verification purposes are encouraged to consult these resources.

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- To cite this document: BenchChem. ["N,N-di-n-Butylethylenediamine" molecular structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1294425#n-n-di-n-butylethylenediamine-molecular-structure]

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